

# An In-depth Technical Guide to Tetraoctylammonium Chloride

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## Compound of Interest

Compound Name: Tetraoctylammonium chloride

Cat. No.: B1589587

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This guide provides essential technical information regarding **tetraoctylammonium chloride**, a quaternary ammonium salt with significant applications in research and industry. It is intended for researchers, scientists, and professionals in drug development who require precise data on its physicochemical properties.

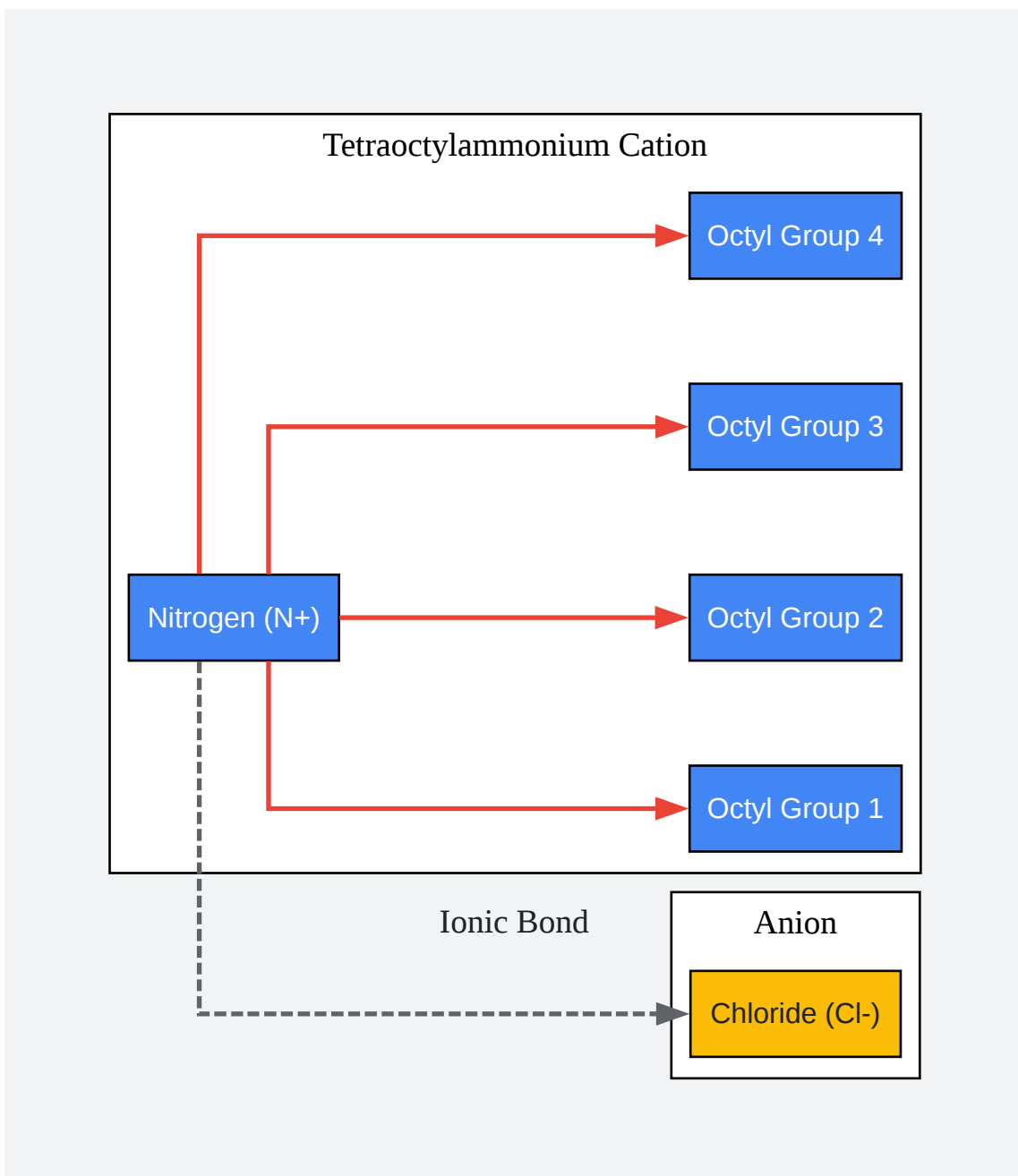
## Core Physicochemical Data

**Tetraoctylammonium chloride** is a versatile phase transfer catalyst and surfactant. Its key quantitative data are summarized below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>32</sub> H <sub>68</sub> ClN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	502.34 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	[CH <sub>3</sub> (CH <sub>2</sub> ) <sub>7</sub> ] <sub>4</sub> N(Cl)	<a href="#">[4]</a>

## Molecular Structure and Composition

The molecular structure of **tetraoctylammonium chloride** consists of a central nitrogen atom covalently bonded to four octyl groups, forming a tetraoctylammonium cation. This cation is ionically bonded to a chloride anion.



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Molecular components of **tetraoctylammonium chloride**.

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## References

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- 2. Tetraoctylammonium chloride | C<sub>32</sub>H<sub>68</sub>ClN | CID 11996614 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. Tetraoctylammonium chloride = 97.0 AT 3125-07-3 [sigmaaldrich.com]
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